

Safety and Handling of NH₂-PEG5-C₂-NH-Boc: A Technical Guide

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Compound of Interest

Compound Name: NH₂-PEG5-C₂-NH-Boc

Cat. No.: B611217

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For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive overview of the safety and handling procedures for **NH₂-PEG5-C₂-NH-Boc**, a bifunctional linker commonly utilized in the synthesis of Proteolysis Targeting Chimeras (PROTACs) and other bioconjugation applications. Adherence to these guidelines is crucial for ensuring laboratory safety and maintaining the integrity of the compound.

Chemical and Physical Properties

NH₂-PEG5-C₂-NH-Boc, also known as tert-Butyl (17-amino-3,6,9,12,15-pentaoxaheptadecyl)carbamate, is a polyethylene glycol (PEG)-based linker.^[1] It features a terminal primary amine and a Boc-protected amine, separated by a five-unit PEG spacer. This structure imparts hydrophilicity, which can enhance the solubility and pharmacokinetic properties of the resulting conjugates.

Table 1: Physicochemical Properties of **NH₂-PEG5-C₂-NH-Boc**

Property	Value	Source
CAS Number	189209-27-6	[1] [2]
Molecular Formula	C17H36N2O7	[1] [2]
Molecular Weight	380.48 g/mol	[2]
Purity	≥95% or ≥97.0%	[1] [2]
Appearance	Varies; can be a viscous liquid or solid	[3] (for a similar compound)
Solubility	Soluble in organic solvents such as DMSO and DMF	[4] (for a similar compound)

Hazard Identification and Safety Precautions

While specific hazard classification under Regulation (EC) No. 1272/2008 may not be available for **NH2-PEG5-C2-NH-Boc** itself, related compounds are often not classified as hazardous.[\[5\]](#) However, as with any chemical reagent, it is prudent to handle it with care. The chemical, physical, and toxicological properties have not been thoroughly investigated.[\[5\]](#)

Personal Protective Equipment (PPE)

To minimize exposure, the following personal protective equipment should be worn when handling the compound:

Table 2: Recommended Personal Protective Equipment (PPE)

PPE Category	Item	Specifications
Eye Protection	Safety glasses or goggles	Should provide a complete seal around the eyes.[6]
Hand Protection	Chemically resistant gloves	Nitrile gloves are commonly recommended.[6]
Body Protection	Laboratory coat	Should be fully buttoned to protect from spills.[6]
Respiratory Protection	Dust mask (e.g., N95)	Recommended when handling the solid powder form to avoid inhalation.[6]

All handling should be conducted in a well-ventilated area, preferably within a chemical fume hood.[7]

First Aid Measures

In the event of exposure, the following first aid measures should be taken. These are general recommendations for laboratory chemicals and similar compounds.

Table 3: First Aid Measures

Scenario	Procedure
Inhalation	Move the individual to fresh air. If breathing is difficult, seek medical attention.[5][7]
Skin Contact	Wash the affected area thoroughly with soap and plenty of water.[5][7]
Eye Contact	Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.[7]
Ingestion	Do NOT induce vomiting. Rinse mouth with water and seek immediate medical attention.[5][7]

Handling and Storage

Proper handling and storage are critical to prevent the degradation of **NH2-PEG5-C2-NH-Boc** and ensure its performance in experimental applications.

Stability Considerations

The stability of the molecule is primarily influenced by its two functional ends: the Boc-protected amine and the PEG chain.

- **Boc Group:** The tert-butyloxycarbonyl (Boc) group is an acid-labile protecting group.^[3] It is readily cleaved under acidic conditions. Care should be taken to avoid acidic environments during storage and handling unless deprotection is intended. The Boc group is generally stable under neutral and basic conditions.^[3]
- **PEG Chain:** The polyethylene glycol chain is hygroscopic, meaning it can absorb moisture from the air.^[3] The ether linkages in the PEG backbone can also be susceptible to oxidation, particularly in the presence of metal ions, oxygen, and light.^[4]

Recommended Storage Conditions

To maintain the integrity of the compound, the following storage conditions are recommended:

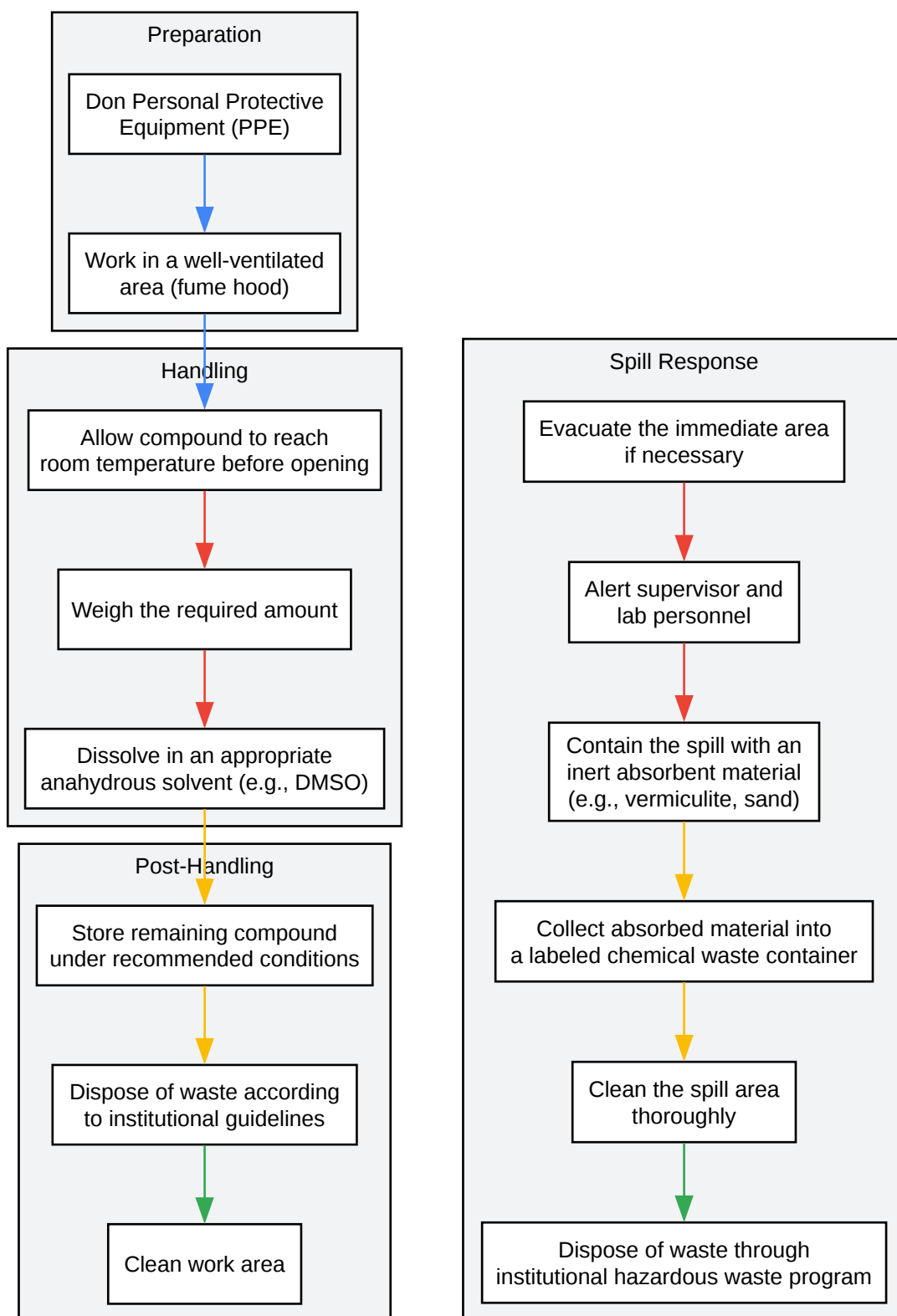
Table 4: Recommended Storage Conditions

Form	Storage Temperature	Duration	Notes
Pure (Neat)	-20°C	Up to 3 years	Store in a tightly sealed container under an inert atmosphere (e.g., argon or nitrogen) to minimize oxidation and moisture exposure. Protect from light. [1] [3] [4]
4°C	Up to 2 years	For shorter-term storage, refrigeration is acceptable. Ensure the container is well-sealed. [3]	
In Solvent	-80°C	Up to 6 months	Aliquot to avoid repeated freeze-thaw cycles. Use freshly opened, anhydrous solvents like DMSO. [3]
-20°C	Up to 1 month	Suitable for working solutions that will be used in the near future. [3]	

Experimental Protocols

General Handling Workflow

The following diagram illustrates a general workflow for the safe handling of **NH2-PEG5-C2-NH-Boc** in a laboratory setting.



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References

- 1. BOC-NH-PEG5-NH2 | CAS:189209-27-6 | Biopharma PEG [biochempeg.com]
- 2. NH2-PEG5-C2-NH-Boc - MedChem Express [bioscience.co.uk]
- 3. benchchem.com [benchchem.com]
- 4. benchchem.com [benchchem.com]
- 5. biochempeg.com [biochempeg.com]
- 6. benchchem.com [benchchem.com]
- 7. benchchem.com [benchchem.com]
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